

# In-Depth Technical Guide: Thermal Stability and Melting Point of 4-(Dimethylamino)benzophenone

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## Compound of Interest

Compound Name: **4-(Dimethylamino)benzophenone**

Cat. No.: **B186975**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal properties of **4-(Dimethylamino)benzophenone**, a compound of significant interest in various scientific and industrial applications. This document summarizes available data on its melting point and thermal stability, details relevant experimental methodologies, and presents visual workflows for key analytical techniques.

## Introduction

**4-(Dimethylamino)benzophenone**, also known as 4-Benzoyl-N,N-dimethylaniline, is a versatile organic compound widely utilized as a photoinitiator in polymer chemistry, a UV absorber in cosmetics and coatings, and an intermediate in the synthesis of dyes and pharmaceuticals.<sup>[1]</sup> Its performance and stability under thermal stress are critical parameters for its application in materials science and drug development, influencing formulation strategies, processing conditions, and product shelf-life.

## Physicochemical Properties

A summary of the key physical and chemical properties of **4-(Dimethylamino)benzophenone** is presented below.

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>15</sub> NO	[2]
Molecular Weight	225.29 g/mol	[3]
Appearance	Yellow to yellow-green crystalline powder	[4]
CAS Number	530-44-9	[3]

## Melting Point and Thermal Stability

The melting point of **4-(Dimethylamino)benzophenone** is well-documented in the scientific literature. However, specific quantitative data regarding its thermal decomposition, such as that obtained from Thermogravimetric Analysis (TGA), is not readily available in the reviewed sources.

### Melting Point

The melting point of **4-(Dimethylamino)benzophenone** consistently falls within a narrow range, indicating a high degree of purity for commercially available samples.

Parameter	Temperature Range (°C)	References
Melting Point	88 - 92	[4]
88 - 90	[3][5]	

### Thermal Stability

While specific TGA data for **4-(Dimethylamino)benzophenone** is not available in the public domain, studies on various other benzophenone derivatives demonstrate a generally high thermal stability. Decomposition temperatures (T<sub>D</sub>) for a range of benzophenone-based materials have been reported to be between 218 °C and 553 °C.[4] For instance, certain novel benzophenone derivatives exhibit a 5% weight loss temperature (T<sub>d</sub>) between 360 °C and 424 °C.[5] The inclusion of the rigid aromatic structure of the benzophenone moiety is known to enhance the thermal stability of polymers.[6]

It is important to note that the thermal stability of a specific compound can be influenced by its substitution pattern and intermolecular interactions. Therefore, direct experimental analysis of **4-(Dimethylamino)benzophenone** is necessary to determine its precise decomposition profile.

## Experimental Protocols

The following sections detail standardized experimental methodologies for determining the melting point and thermal stability of organic compounds like **4-(Dimethylamino)benzophenone**.

### Differential Scanning Calorimetry (DSC) for Melting Point Determination

Differential Scanning Calorimetry is a fundamental thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. It is a precise method for determining the melting point and enthalpy of fusion.

Methodology:

- Sample Preparation: A small amount of the **4-(Dimethylamino)benzophenone** sample (typically 1-5 mg) is accurately weighed and hermetically sealed in an aluminum pan.
- Instrument Setup: The DSC instrument is calibrated using a standard with a known melting point and enthalpy of fusion (e.g., indium).
- Experimental Conditions:
  - Temperature Program: The sample is heated at a constant rate, typically 10 °C/min, under a controlled atmosphere.
  - Atmosphere: An inert atmosphere, such as nitrogen, is maintained at a constant flow rate (e.g., 50 mL/min) to prevent oxidative degradation.
- Data Analysis: The DSC thermogram plots heat flow against temperature. The melting point is determined as the onset temperature of the endothermic melting peak. The area under the

peak is integrated to calculate the enthalpy of fusion.

## Thermogravimetric Analysis (TGA) for Thermal Stability Assessment

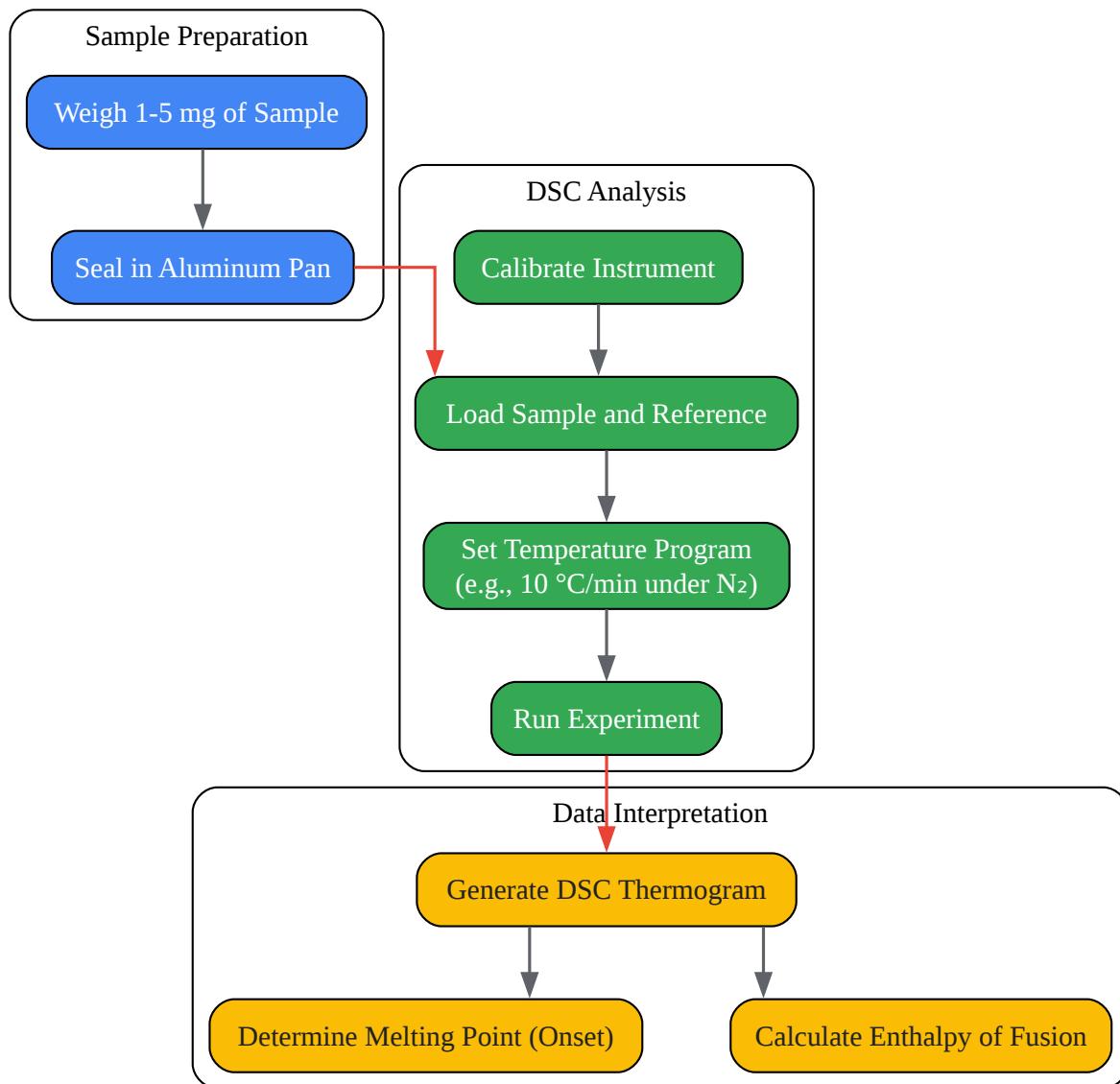
Thermogravimetric Analysis measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. This technique is used to determine the thermal stability and decomposition profile of a material.

Methodology:

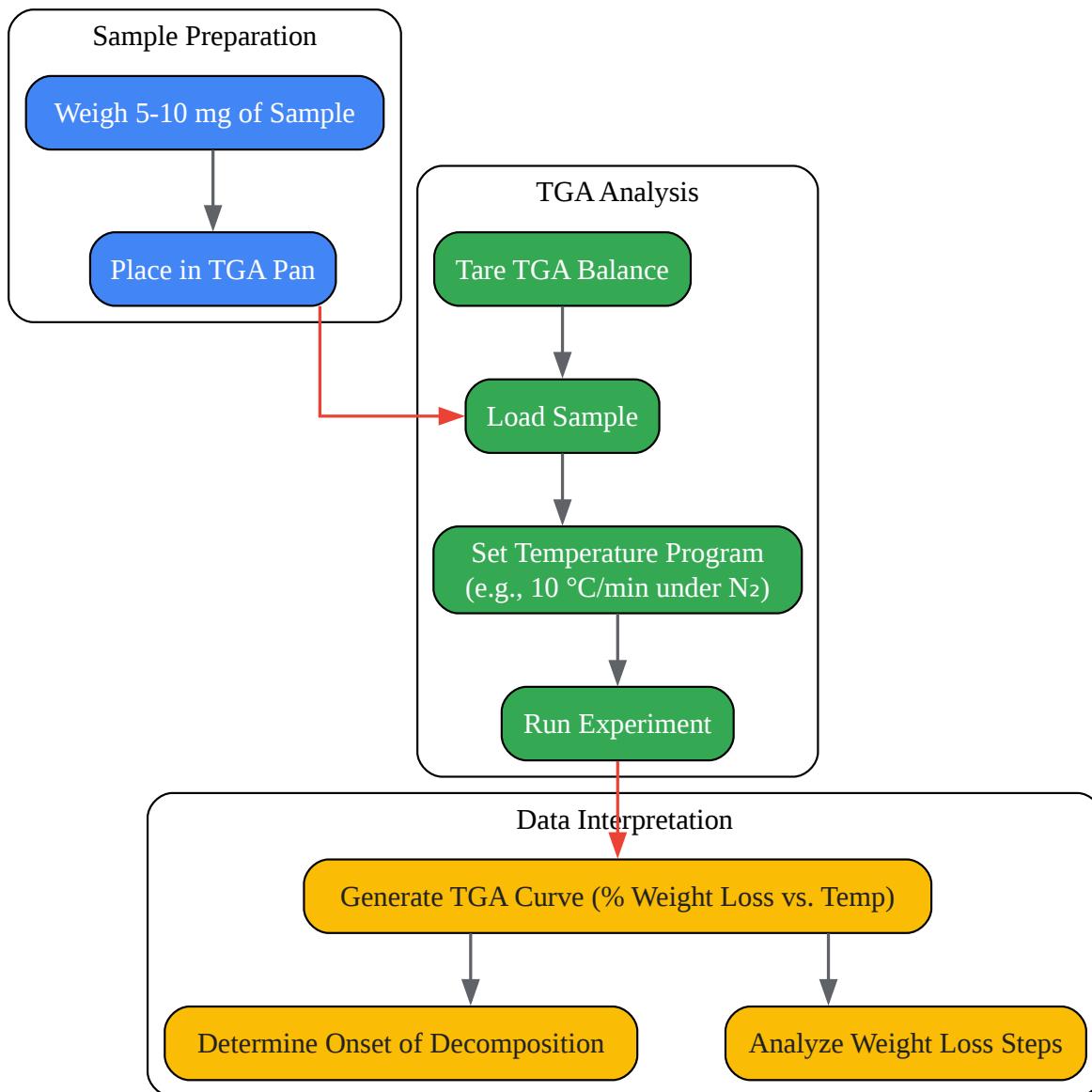
- Sample Preparation: A small, representative sample of **4-(Dimethylamino)benzophenone** (typically 5-10 mg) is placed in a tared TGA pan (e.g., alumina or platinum).
- Instrument Setup: The TGA instrument's balance is tared to zero with an empty sample pan.
- Experimental Conditions:
  - Temperature Program: The sample is heated from ambient temperature to a final temperature (e.g., 600 °C) at a constant heating rate, such as 10 °C/min or 20 °C/min.
  - Atmosphere: The analysis is conducted under a controlled atmosphere, typically an inert gas like nitrogen, at a specified flow rate to prevent oxidation.
- Data Analysis: The TGA curve plots the percentage of weight loss against temperature. The onset temperature of decomposition is a key indicator of thermal stability. The temperatures at which 5% or 10% weight loss occurs are also commonly reported.

## Visualized Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the experimental workflows for DSC and TGA.

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### DSC Experimental Workflow

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### TGA Experimental Workflow

## Conclusion

The melting point of **4-(Dimethylamino)benzophenone** is well-established within the range of 88-92 °C. While qualitative statements suggest good thermal stability, a comprehensive, quantitative assessment of its thermal decomposition profile through techniques like TGA is not readily available in the current literature. The provided experimental protocols for DSC and TGA offer a standardized approach for researchers to determine these critical thermal properties, enabling a more complete understanding of this important compound's behavior for various applications. Further experimental investigation is warranted to definitively characterize the thermal stability of **4-(Dimethylamino)benzophenone**.

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